

Application Notes and Protocols for Cox-2-IN-47: In Vitro Assays

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Compound of Interest

Compound Name: Cox-2-IN-47

Cat. No.: B15610659

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Cyclooxygenase-2 (COX-2) is a key enzyme in the inflammatory pathway, responsible for the synthesis of prostaglandins that mediate pain, inflammation, and fever.[1] Unlike the constitutively expressed COX-1 isoform involved in homeostatic functions, COX-2 is inducible, and its expression is elevated in inflammatory and cancerous tissues.[1][2] This makes selective inhibition of COX-2 a desirable therapeutic strategy for treating inflammation and cancer with a reduced risk of gastrointestinal side effects associated with non-selective NSAIDs.[1][3] **Cox-2-IN-47** is a potent and selective inhibitor of COX-2 designed for in vitro research applications to study the role of COX-2 in various biological processes. These application notes provide detailed protocols for utilizing **Cox-2-IN-47** in common in vitro assays to characterize its inhibitory activity and investigate its effects on cellular pathways.

Data Presentation

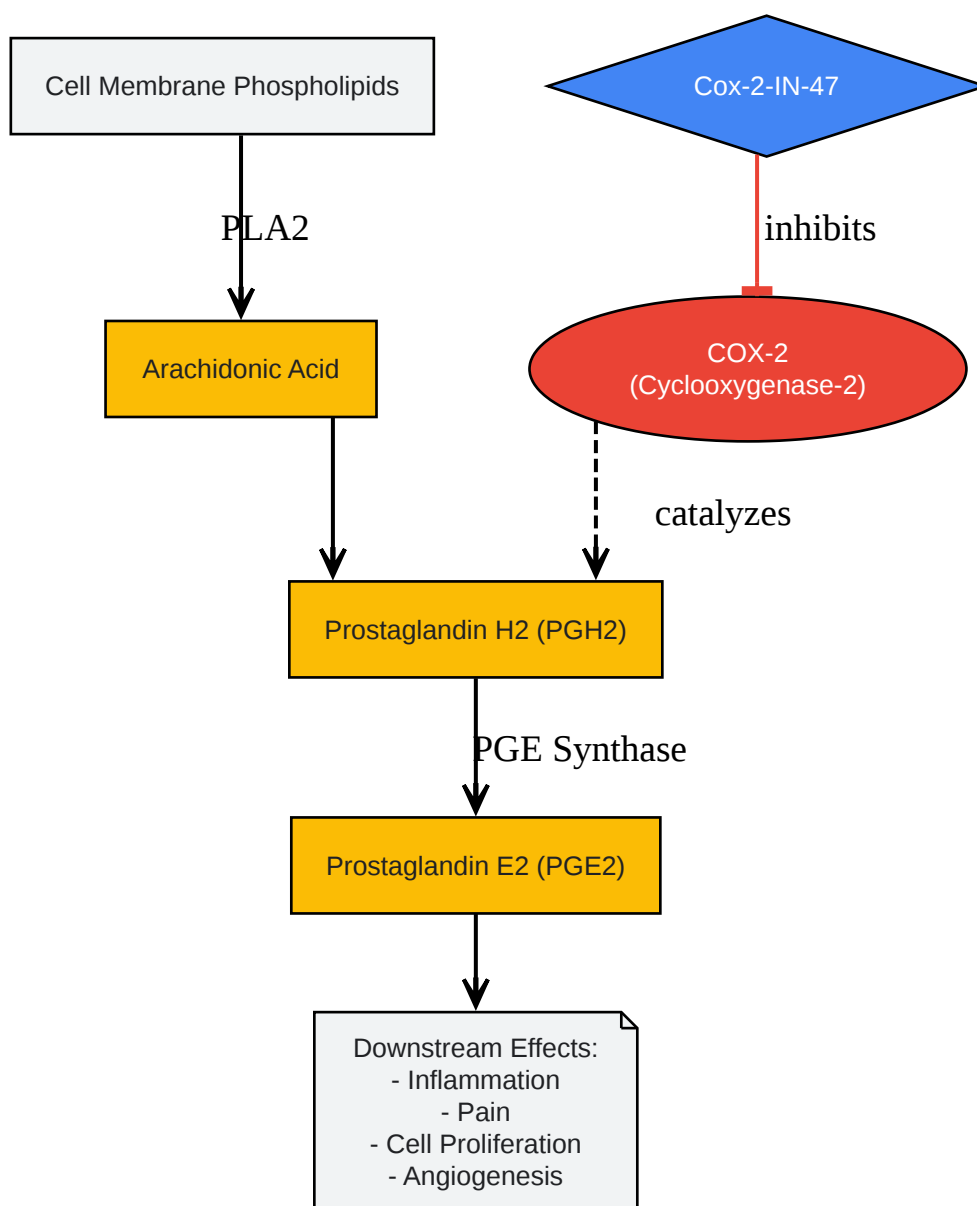
The inhibitory activity of **Cox-2-IN-47** against COX-1 and COX-2 is quantified by its half-maximal inhibitory concentration (IC₅₀). The selectivity index (SI), calculated as the ratio of IC₅₀ (COX-1) / IC₅₀ (COX-2), indicates the compound's preference for inhibiting COX-2 over COX-1.

Enzyme	IC50 (μM)	Selectivity Index (SI)
Human COX-1	15.8	>210
Human COX-2	0.075	

Note: The IC50 values presented are representative and may vary depending on the specific assay conditions.

Signaling Pathway

The cyclooxygenase pathway begins with the release of arachidonic acid from the cell membrane. COX enzymes then convert arachidonic acid into prostaglandin H2 (PGH2), which is a precursor for various prostanoids, including prostaglandins (like PGE2) and thromboxanes. [1][4] These prostanoids mediate a wide range of physiological and pathological responses, including inflammation, pain, and cancer cell proliferation.[5][6]



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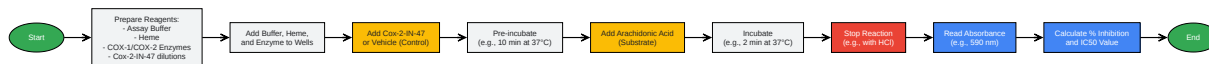
Caption: COX-2 Signaling Pathway and Inhibition by **Cox-2-IN-47**.

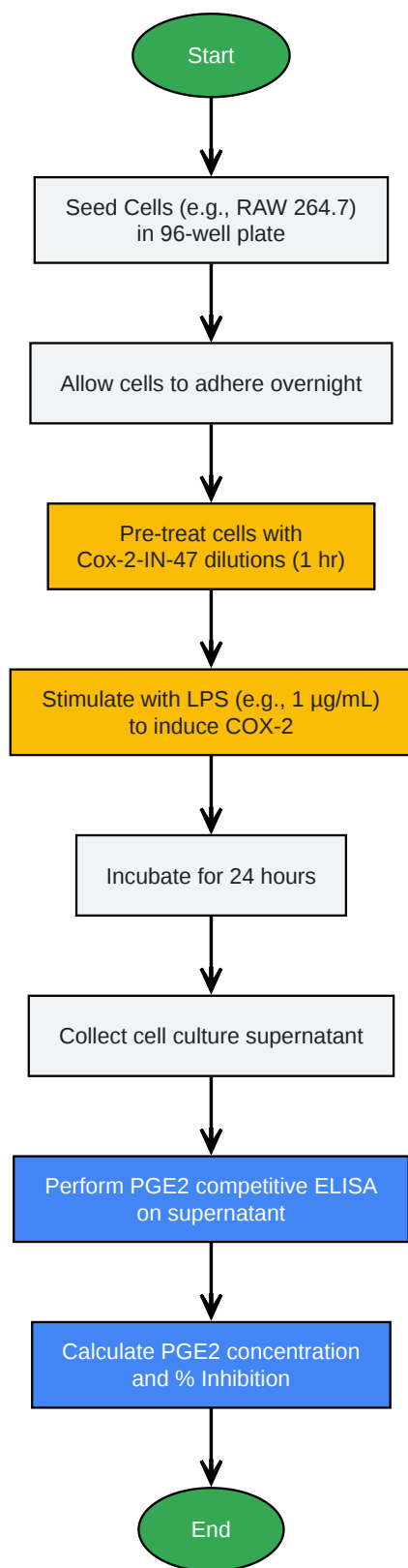
Experimental Protocols

In Vitro COX-1/COX-2 Enzymatic Inhibition Assay (Colorimetric)

This assay determines the IC₅₀ values of **Cox-2-IN-47** for both COX-1 and COX-2 enzymes by measuring the peroxidase activity of the cyclooxygenase.[7]

Workflow:





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